

An In-depth Technical Guide to Sulfo-cyanine5.5 Amine Potassium Salt

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Compound of Interest

Compound Name: *Sulfo-cyanine5.5 amine potassium*

Cat. No.: *B15556736*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and applications of **Sulfo-cyanine5.5 amine potassium** salt, a fluorescent dye widely utilized in biological and biomedical research. Detailed experimental protocols for its use in bioconjugation are also presented to assist researchers in its practical application.

Core Molecular Structure and Properties

Sulfo-cyanine5.5 amine potassium salt is a water-soluble, far-red fluorescent dye belonging to the cyanine family. Its structure is characterized by a polymethine chain linking two indolenine rings. The presence of four sulfonate groups imparts high hydrophilicity, making it particularly suitable for labeling biological molecules in aqueous environments.^{[1][2]} A key feature of this molecule is its terminal primary amine group, which is separated from the fluorophore by a linker arm, facilitating its conjugation to various molecules.^[1]

The chemical and physical properties of **Sulfo-cyanine5.5 amine potassium** salt are summarized in the table below.

Property	Value	Reference
Appearance	Dark blue solid	[3]
Molecular Formula	C46H54K2N4O13S4	[3]
Molecular Weight	1077.41 g/mol	[3]
CAS Number	2183440-46-0	[3]
Solubility	Good in water, DMF, and DMSO	[3]
Storage Conditions	-20°C in the dark, desiccated	[3]
Purity (HPLC-MS)	≥ 95%	[3]

Spectral Characteristics

Sulfo-cyanine5.5 is a bright fluorescent label in the far-red region of the spectrum, which is advantageous for minimizing background fluorescence from biological samples.[1]

Spectral Property	Wavelength (nm)	Reference
Excitation Maximum (Absorbance)	~675 nm	[4]
Emission Maximum	~694 nm	[4]

Bioconjugation and Applications

The primary amine group on Sulfo-cyanine5.5 amine allows for its covalent attachment to other molecules. This process, known as bioconjugation, is fundamental to its use as a fluorescent label. The amine group can be coupled with various electrophilic groups, such as activated esters (e.g., NHS esters), to form stable amide bonds.[1][2] This dye is extensively used in a variety of research applications.[4]

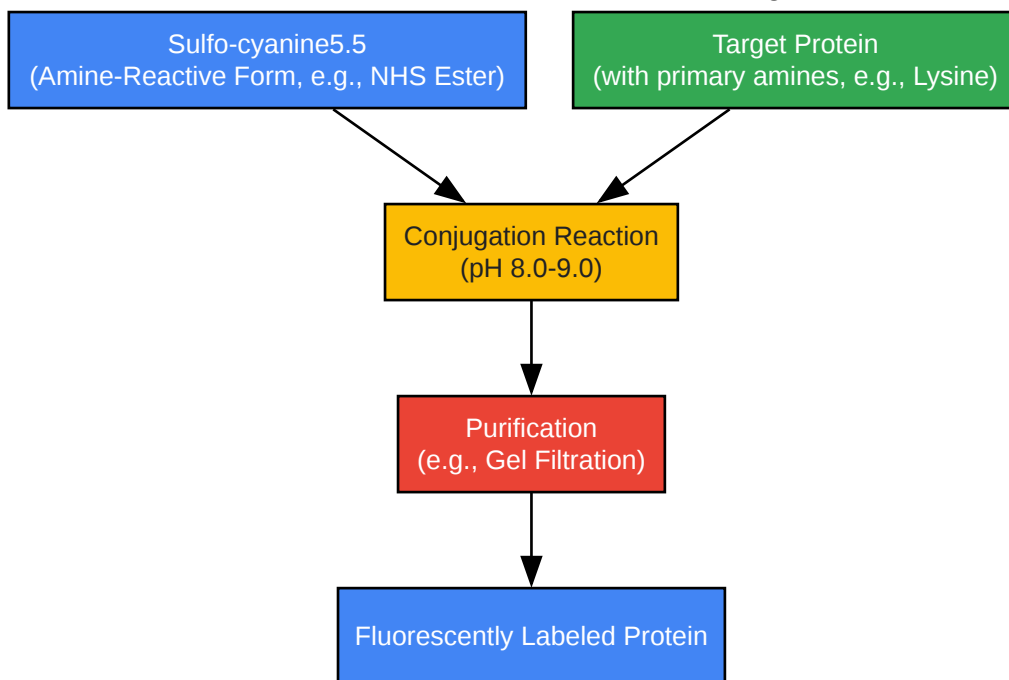
Common Applications:

- Fluorescence Microscopy: High-contrast imaging of cells and tissues.[4]

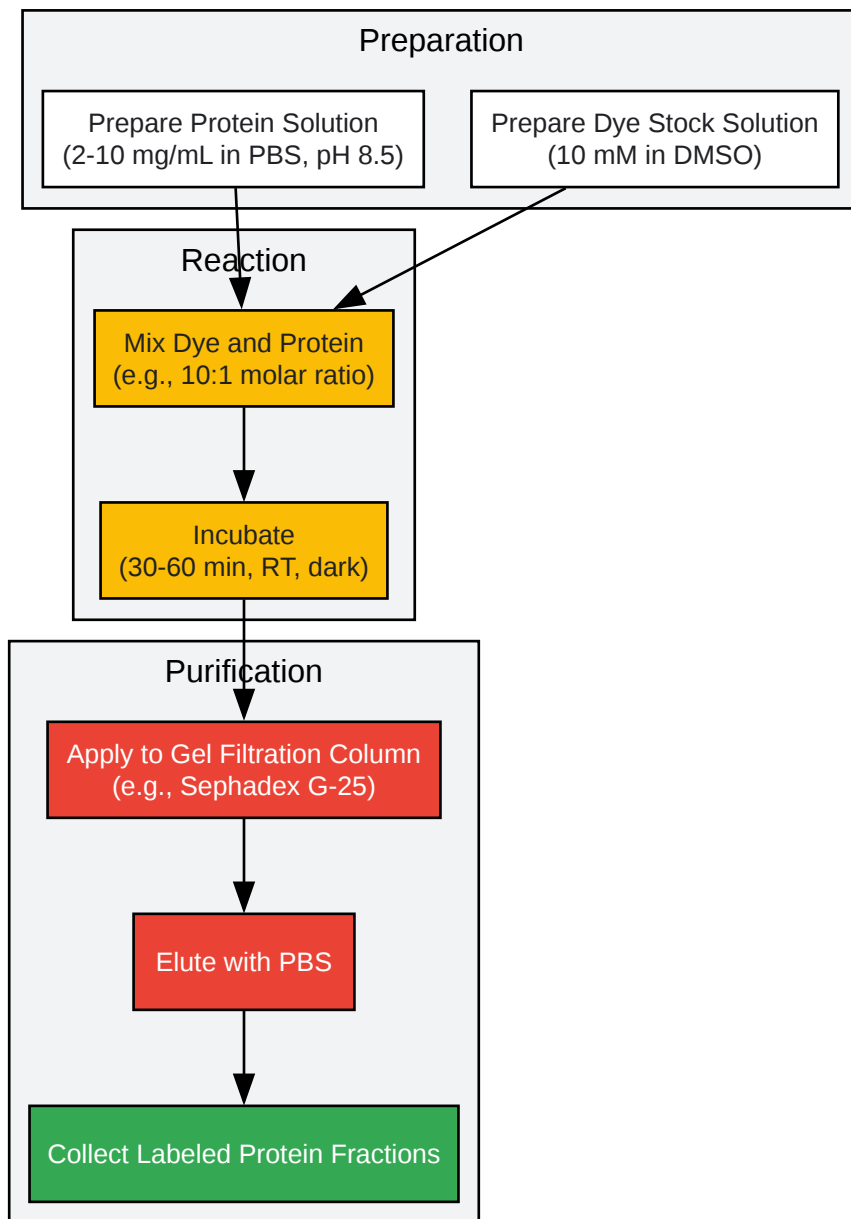
- Flow Cytometry: Cell sorting and analysis.[\[4\]](#)
- In Vivo Imaging: Deep tissue imaging with reduced background noise.[\[4\]](#)
- Bioconjugation: Labeling of proteins, antibodies, and nucleic acids.[\[4\]](#)

Below is a diagram illustrating the general principle of labeling a protein with an amine-reactive dye.

General Workflow for Protein Labeling



Protein Labeling and Purification Workflow



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